

Physical properties of "3-Chlorooctane-1-thiol" (boiling point, density)

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Compound of Interest

Compound Name: 3-Chlorooctane-1-thiol

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Physical Properties of 3-Chlorooctane-1-thiol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available physical property data for **3-Chlorooctane-1-thiol**, with a focus on its boiling point and density. Due to the limited availability of experimental data for this specific compound, this document also outlines standard methodologies for the experimental determination of these properties and provides data for a structurally related compound, 3-chlorooctane, for comparative purposes.

Quantitative Data Summary

Direct experimental values for the boiling point and density of **3-Chlorooctane-1-thiol** are not readily available in publicly accessible chemical databases. However, for the purpose of estimation and comparison, the physical properties of the structurally similar compound, 3-chlorooctane, are presented below. The presence of a thiol group in place of a hydrogen atom is expected to influence these values. Thiols generally exhibit lower boiling points than alcohols of similar molecular weight due to weaker hydrogen bonding^{[1][2]}.

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/cm ³)
3-Chlorooctane-1-thiol	C ₈ H ₁₇ ClS	180.74[3]	Data Not Available	Data Not Available
3-Chlorooctane	C ₈ H ₁₇ Cl	148.67[4][5]	173.4 (at 760 mmHg)[4]	0.862[4]

Experimental Protocols for Physical Property Determination

Accurate determination of the boiling point and density of a compound like **3-Chlorooctane-1-thiol** requires precise experimental procedures. Below are standard laboratory protocols for these measurements.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be employed for its determination, with the choice often depending on the quantity of the substance available.

2.1.1. Distillation Method

This method is suitable when a sufficient quantity of the liquid (typically >5 mL) is available and also serves as a means of purification.

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, a thermometer, and a heat source (e.g., a heating mantle or sand bath)[6].
- Procedure:
 - The liquid sample is placed in the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling[6].

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid[6].
- The liquid is heated to a gentle boil.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the substance at the prevailing atmospheric pressure[6]. The barometric pressure should also be recorded.

2.1.2. Thiele Tube Method

This micro-method is ideal when only a small amount of the sample is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end[6][7].
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - The capillary tube is inverted (open end down) and placed inside the test tube containing the sample[6].
 - The test tube is attached to the thermometer, and the assembly is placed in the Thiele tube containing mineral oil, ensuring the sample is immersed in the oil[6][7].
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly[7].
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube[6][7].
 - Heating is discontinued, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube[6][7].

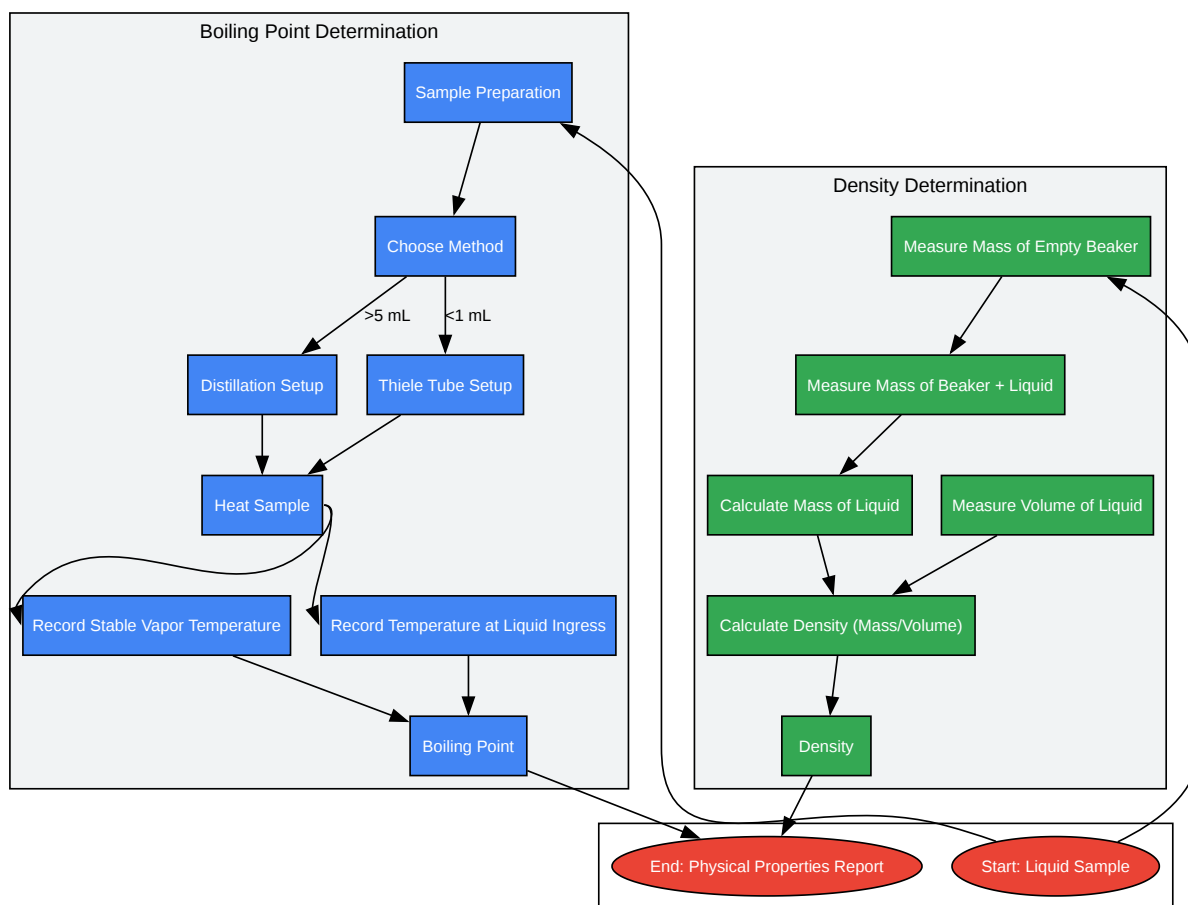
Density Determination

Density is an intrinsic physical property of a substance, defined as its mass per unit volume[8]. For a liquid, it is typically measured in grams per milliliter (g/mL).

- Apparatus: A beaker, a graduated cylinder or a volumetric flask, and a digital balance[8][9].
- Procedure:
 - The mass of a clean, dry beaker is measured using a digital balance[9].
 - A known volume of the liquid is carefully transferred into the beaker. The volume can be measured using a graduated cylinder or, for higher accuracy, a volumetric flask[8][9].
 - The combined mass of the beaker and the liquid is measured[9].
 - The mass of the liquid is determined by subtracting the mass of the empty beaker from the combined mass[9].
 - The density is calculated by dividing the mass of the liquid by its volume[8][10]. It is important to also record the temperature at which the measurement is made, as density is temperature-dependent[8].

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid chemical sample.



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Workflow for Determining Physical Properties

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